

# 4-tert-Octylphenol-3,5-d2 chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-tert-Octylphenol-3,5-d2

Cat. No.: B584496

[Get Quote](#)

## An In-depth Technical Guide to 4-tert-Octylphenol-3,5-d2

This technical guide provides a comprehensive overview of the chemical properties, experimental applications, and biological relevance of **4-tert-Octylphenol-3,5-d2**. Designed for researchers, scientists, and drug development professionals, this document details the compound's physical characteristics, analytical methodologies, and the known biological pathways of its non-deuterated analogue.

## Core Chemical and Physical Properties

**4-tert-Octylphenol-3,5-d2** is a deuterated form of 4-tert-octylphenol, an alkylphenol. The incorporation of two deuterium atoms at the 3 and 5 positions of the phenol ring provides a distinct mass shift, making it an invaluable tool as an internal standard for quantitative analysis. It is most commonly supplied as a solution in acetone for analytical purposes.<sup>[1]</sup>

Table 1: Physicochemical Properties of **4-tert-Octylphenol-3,5-d2**

Property	Value	Source(s)
Molecular Formula	C <sub>14</sub> D <sub>2</sub> H <sub>20</sub> O	[1][2]
Molecular Weight	208.34 g/mol	[2]
Note: Some sources report 206.32 g/mol , which is the weight of the non-deuterated form.		
CAS Number	1173021-20-9	[1][2]
Appearance	Colourless solution (in acetone)	[1]
Purity	≥98%	[1]
Synonyms	4-(1,1,3,3-Tetramethylbutyl)phenol-3,5-d <sub>2</sub> , 4-tert-OP-D2	[2]
Storage Temperature	-20°C	
SMILES	[2H]c1cc(O)cc([2H])c1C(C)(C)CC(C)(C)C	
InChI Key	ISAVYTVYFVQUDY-QFIQSOQBSA-N	

## Synthesis and Manufacturing Overview

While specific synthesis protocols for the deuterated **4-tert-Octylphenol-3,5-d<sub>2</sub>** are not widely published, the manufacturing process for the parent compound, 4-tert-octylphenol, is well-established. It is typically produced through the alkylation of phenol with di-isobutylene (tertoctene).[4] This reaction is catalyzed by an acid catalyst, such as an ion-exchange resin or a boron trifluoride complex.[4][5] The deuterated analogue is synthesized using similar methods, employing deuterated starting materials or reagents.

## Experimental Protocols and Applications

The primary application of **4-tert-Octylphenol-3,5-d2** is as an internal standard in analytical chemistry for the quantification of 4-tert-octylphenol and its ethoxylates in various matrices, particularly environmental samples. Its use is suitable for methods such as high-performance liquid chromatography (HPLC) and gas chromatography (GC).<sup>[1]</sup>

## Detailed Protocol: Analysis of Environmental Samples via SPME-GC-MS

One specific application is the analysis of mono and di-ethoxylates of nonylphenol and octylphenol in environmental samples using solid-phase microextraction (SPME) followed by gas chromatography with mass spectrometry (GC-MS).

### Methodology:

- **Sample Preparation:** An aqueous environmental sample (e.g., groundwater, wastewater) is collected.
- **Internal Standard Spiking:** A known concentration of **4-tert-Octylphenol-3,5-d2** solution (in acetone) is spiked into the sample. This standard will account for variability in extraction efficiency and instrument response.
- **Solid-Phase Microextraction (SPME):** An SPME fiber coated with a suitable stationary phase is exposed to the sample. The analytes, including the native 4-tert-octylphenol and the deuterated internal standard, adsorb onto the fiber.
- **Desorption and GC-MS Analysis:** The fiber is retracted and inserted into the hot injection port of a gas chromatograph. The adsorbed analytes are thermally desorbed onto the GC column.
- **Separation and Detection:** The compounds are separated based on their boiling points and interaction with the GC column's stationary phase. The mass spectrometer detects and quantifies the fragments of the eluting compounds.
- **Quantification:** The concentration of the native 4-tert-octylphenol is determined by comparing its peak area to the peak area of the known concentration of the **4-tert-Octylphenol-3,5-d2** internal standard.



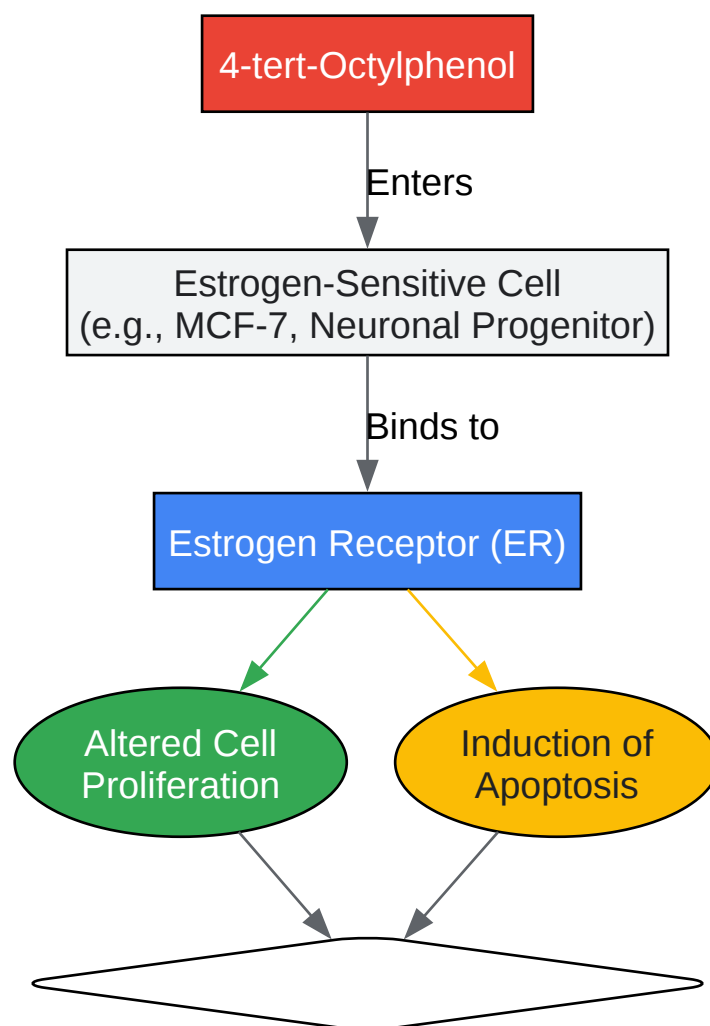
[Click to download full resolution via product page](#)

Caption: Workflow for quantification using a deuterated standard.

## Biological Activity and Signaling Pathways of the Parent Compound

4-tert-Octylphenol is recognized as an endocrine-disrupting chemical due to its estrogenic activity.[4][6] It can act as a weak estrogen, stimulating cell proliferation in estrogen-sensitive cells like MCF-7 breast cancer cells.[4] Studies have shown that exposure to 4-tert-octylphenol can have adverse effects on development and reproduction. For instance, it has been observed to induce apoptosis in neuronal progenitor cells and reduce their proliferation in the brains of mouse offspring, potentially disrupting brain development.[6]

As a deuterated analogue, **4-tert-Octylphenol-3,5-d2** is expected to exhibit similar biological activity to its non-deuterated counterpart. Therefore, it can be used as a tracer in metabolic and pharmacokinetic studies to investigate the absorption, distribution, metabolism, and excretion of 4-tert-octylphenol.



[Click to download full resolution via product page](#)

Caption: Estrogenic effects of 4-tert-Octylphenol.

## Safety and Handling

**4-tert-Octylphenol-3,5-d2** is typically supplied as a solution in acetone, which is a highly flammable liquid. Therefore, appropriate safety precautions for handling flammable solvents must be taken. The solution is also classified as a skin and eye irritant and may cause drowsiness or dizziness.

Table 2: GHS Hazard Information for **4-tert-Octylphenol-3,5-d2** in Acetone

Hazard Class	Code	Description
Flammable Liquids	H225	Highly flammable liquid and vapor
Eye Irritation	H319	Causes serious eye irritation
Specific Target Organ Toxicity	H336	May cause drowsiness or dizziness

Users should handle the substance in a well-ventilated area, wear appropriate personal protective equipment (PPE), including safety goggles and gloves, and store it away from heat and ignition sources. For detailed safety information, refer to the product's Safety Data Sheet (SDS).

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-tert-Octylphenol-3,5-d2 Solution - Analytical Standard at Best Price, High Purity 98% [[nacchemical.com](https://nacchemical.com)]
- 2. [scbt.com](https://scbt.com) [[scbt.com](https://scbt.com)]
- 3. 4-Tert-octylphenol | C14H22O | CID 8814 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 4. Application and Production of Octylphenol\_Chemicalbook [[chemicalbook.com](https://chemicalbook.com)]
- 5. CN101161616A - Method for preparing p-tert octyl phenol - Google Patents [[patents.google.com](https://patents.google.com)]
- 6. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- To cite this document: BenchChem. [4-tert-Octylphenol-3,5-d2 chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b584496#4-tert-octylphenol-3-5-d2-chemical-properties>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)